

# An In-Depth Technical Guide to 2,3,3-Trichloropropenal

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## Compound of Interest

Compound Name: 2,3,3-Trichloropropenal

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## Abstract

This technical guide provides a comprehensive overview of **2,3,3-trichloropropenal**, a chlorinated aldehyde of interest in various scientific domains. The document details its chemical identity, including its IUPAC name and known synonyms, and presents a summary of its physicochemical properties. Furthermore, this guide delves into the toxicological aspects of the compound, specifically its mutagenic potential, and outlines a conceptual metabolic activation pathway. While a detailed experimental protocol for its synthesis is not readily available in the public domain, a general synthetic approach is discussed. This guide is intended to serve as a foundational resource for professionals engaged in research and development involving this and related chemical entities.

## Chemical Identity and Nomenclature

The compound with the chemical formula  $C_3HCl_3O$  is systematically named 2,3,3-trichloroprop-2-enal according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.<sup>[1]</sup> This name accurately describes its three-carbon chain with a double bond at the second carbon, an aldehyde functional group, and three chlorine substituents at the second and third positions.

This compound is also known by a variety of synonyms, which are frequently encountered in literature and chemical databases. These include:

- [2,3,3-Trichloropropenal\[1\]](#)
- [2,3,3-Trichloroacrolein\[1\]](#)
- [2,3,3-Trichloro-2-propenal\[1\]](#)
- [2,3,3-Trichloroacrylaldehyde\[1\]](#)
- Trichloroacrolein
- Acrolein, 2,3,3-trichloro-[1]

## Physicochemical Properties

A comprehensive understanding of the physical and chemical properties of **2,3,3-trichloropropenal** is essential for its handling, application, and analysis. While experimental data for some properties are scarce, computational predictions provide valuable insights.

Property	Value	Source
Molecular Formula	C <sub>3</sub> HCl <sub>3</sub> O	PubChem[1]
Molecular Weight	159.39 g/mol	PubChem[1]
Monoisotopic Mass	157.909298 Da	PubChem[1]
XLogP3-AA (Computed)	2.3	PubChem[1]
Topological Polar Surface Area (Computed)	17.1 Å <sup>2</sup>	Guidechem[2]
Heavy Atom Count (Computed)	7	Guidechem[2]
Hydrogen Bond Donor Count (Computed)	0	PubChem[1]
Hydrogen Bond Acceptor Count (Computed)	1	PubChem[1]
Rotatable Bond Count (Computed)	1	Guidechem[2]

Note: The majority of the available data is computationally derived and should be used as an estimation. Experimental verification is recommended.

## Synthesis Methodology

A detailed, step-by-step experimental protocol for the synthesis of **2,3,3-trichloropropenal** is not extensively documented in readily accessible scientific literature. However, based on the synthesis of structurally related compounds, a plausible synthetic route can be proposed. The synthesis of chlorinated propenals often involves the chlorination of a suitable precursor followed by oxidation or rearrangement.

A potential, though unverified, synthetic pathway could involve the controlled chlorination of acrolein (propenal) or a related three-carbon aldehyde or alcohol, followed by dehydrochlorination to introduce the double bond at the desired position. The regioselectivity and stereoselectivity of such reactions would be critical to obtaining the target compound with high purity.

## Toxicological Profile: Mutagenicity and Genotoxicity

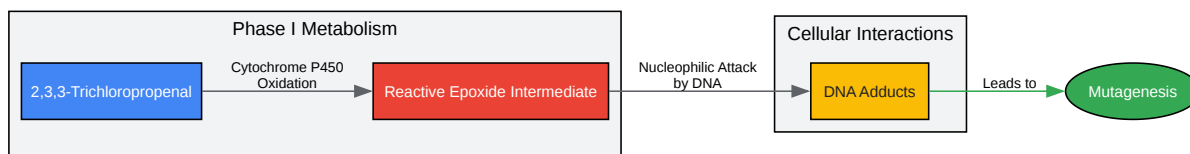
The toxicological properties of **2,3,3-trichloropropenal** and related chlorinated alkenes are of significant interest due to their potential impact on biological systems. Mutation data has been reported for **2,3,3-trichloropropenal**, indicating it is a poison by the intraperitoneal route.<sup>[2]</sup> When heated to decomposition, it emits toxic fumes of chloride.<sup>[2]</sup>

Studies on structurally similar compounds, such as other allylic chloropropenes, have demonstrated considerable indirect mutagenic activity in the Salmonella/mammalian microsome test, particularly in the presence of a metabolic activation system (S9 mix). This suggests that metabolic transformation is a key step in the manifestation of their mutagenic potential.

## Conceptual Metabolic Activation Pathway

While a specific metabolic pathway for **2,3,3-trichloropropenal** has not been fully elucidated, a conceptual pathway can be inferred from studies on related chlorinated propenes and propanes. The genotoxicity of many halogenated hydrocarbons is linked to their metabolic bioactivation to reactive electrophilic intermediates.

The diagram below illustrates a hypothetical metabolic activation pathway for a generic chlorinated alkene, which could be analogous to the metabolism of **2,3,3-trichloropropenal**. This process often involves cytochrome P450-mediated oxidation.



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Caption: Conceptual metabolic activation of **2,3,3-trichloropropenal**.

This proposed pathway suggests that **2,3,3-trichloropropenal** could be metabolized by cytochrome P450 enzymes to form a highly reactive epoxide intermediate. This electrophilic epoxide can then react with nucleophilic sites on cellular macromolecules, such as DNA, to form DNA adducts. The formation of these adducts can lead to mutations and potentially initiate carcinogenesis.

## Conclusion

**2,3,3-Trichloropropenal** is a chlorinated aldehyde with identified mutagenic properties. This technical guide has provided a summary of its chemical identity, physicochemical characteristics, and a conceptual overview of its synthesis and metabolic activation. The lack of comprehensive experimental data highlights the need for further research to fully characterize this compound's properties and biological activities. The information presented herein serves as a valuable starting point for researchers and professionals in drug development and related fields who may encounter or work with this class of compounds. It is imperative to handle this compound with appropriate safety precautions due to its reported toxicity.

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## References

- 1. 2,3,3-Trichloropropenal | C<sub>3</sub>HCl<sub>3</sub>O | CID 19623 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
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